

How to store Diethyl aminoethyl hexanoate citrate to maintain activity.

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Compound of Interest

Compound Name: *Diethyl aminoethyl hexanoate
citrate*

Cat. No.: *B1430793*

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Technical Support Center: Diethyl Aminoethyl Hexanoate Citrate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper storage and handling of **Diethyl aminoethyl hexanoate citrate** (DA-6 citrate) to ensure its stability and activity for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for solid **Diethyl aminoethyl hexanoate citrate** powder?

A1: Solid **Diethyl aminoethyl hexanoate citrate** powder should be stored at -20°C.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: How long can I store the solid **Diethyl aminoethyl hexanoate citrate** powder?

A2: When stored correctly at -20°C, the solid powder is stable for at least two to three years.[\[1\]](#)
[\[2\]](#)

Q3: What are the recommended storage conditions for **Diethyl aminoethyl hexanoate citrate** solutions?

A3: Stock solutions of **Diethyl aminoethyl hexanoate citrate** should be aliquoted to avoid repeated freeze-thaw cycles and stored under the following conditions:

- -80°C for up to 6 months.[4]
- -20°C for up to 1 month.[4] Solutions should be stored in sealed containers, protected from moisture and light.[4]

Q4: What solvents can be used to dissolve **Diethyl aminoethyl hexanoate citrate**?

A4: **Diethyl aminoethyl hexanoate citrate** is soluble in water, ethanol, methanol, acetone, and DMSO.[5][6] For in vitro studies, DMSO is a common solvent, with a solubility of up to 112.5 mg/mL.[2]

Q5: Is **Diethyl aminoethyl hexanoate citrate** sensitive to light or moisture?

A5: Yes, it is recommended to store both the solid powder and solutions protected from moisture and light to maintain stability.[4] The pure product can be oxidized in the air.[5]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Reduced or no biological activity observed in experiments.	Improper storage leading to degradation of the compound.	1. Verify the storage conditions of both the solid compound and any prepared stock solutions. Ensure they align with the recommended temperatures and protection from light and moisture. 2. Avoid repeated freeze-thaw cycles of stock solutions by preparing single-use aliquots. 3. If storage conditions were suboptimal, consider using a fresh vial of the compound. 4. Perform a quality control check, such as HPLC, to assess the purity of the compound if degradation is suspected.
Precipitation observed in thawed stock solution.	The concentration of the solution may be too high for the storage temperature, or the solvent may not be optimal.	1. Gently warm the solution and vortex to redissolve the precipitate. Sonication may also be recommended. ^[2] 2. If precipitation persists, consider preparing a fresh, less concentrated stock solution. 3. Ensure the appropriate solvent was used for the desired concentration.
Discoloration of the solid powder.	Potential oxidation or contamination. The industrial product can be a light yellow or brown-yellow oily liquid. ^[5]	1. If the powder was originally white crystalline and has changed color, it may indicate degradation. 2. It is recommended to use a new, unopened vial of the compound for critical

experiments. 3. Always handle the compound in a clean, dry environment to prevent contamination.

Quantitative Storage and Stability Data

Parameter	Solid Powder	Stock Solution
Storage Temperature	-20°C[1][2][3]	-80°C or -20°C[4]
Stability/Shelf-Life	≥ 2-3 years[1][2]	6 months at -80°C; 1 month at -20°C[4]
Recommended Container	Tightly sealed, light-resistant container	Tightly sealed, light-resistant vials (e.g., amber glass)
Key Considerations	Store away from moisture and light[4]	Aliquot to avoid freeze-thaw cycles; protect from moisture and light[4]

Experimental Protocols

Protocol: Preparation and Storage of Diethyl Aminoethyl Hexanoate Citrate Stock Solution

Objective: To prepare a stable, high-concentration stock solution of **Diethyl aminoethyl hexanoate citrate** for use in cell culture or other in vitro assays.

Materials:

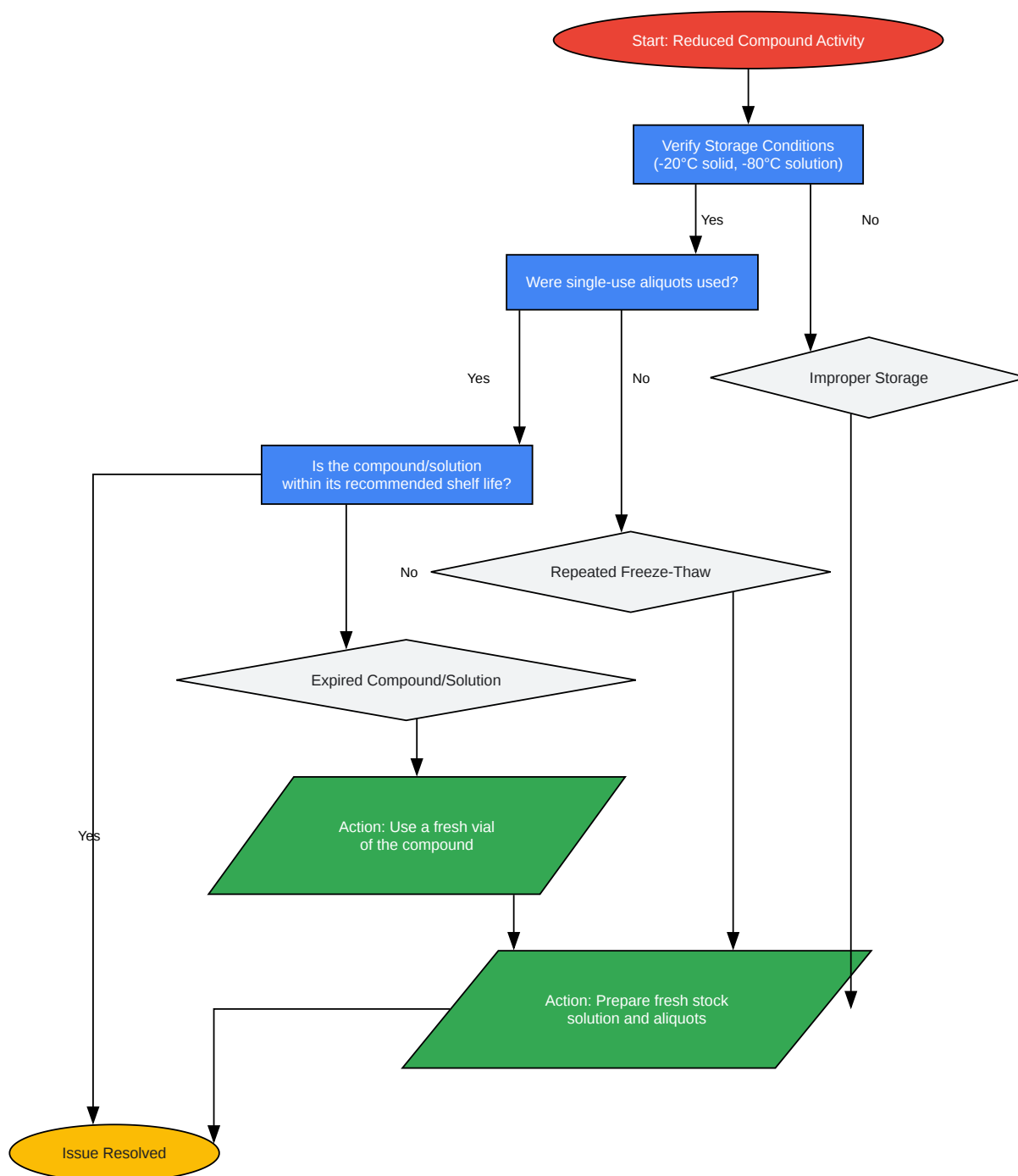
- **Diethyl aminoethyl hexanoate citrate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance

- Sterile pipette tips
- Vortex mixer
- -80°C freezer

Procedure:

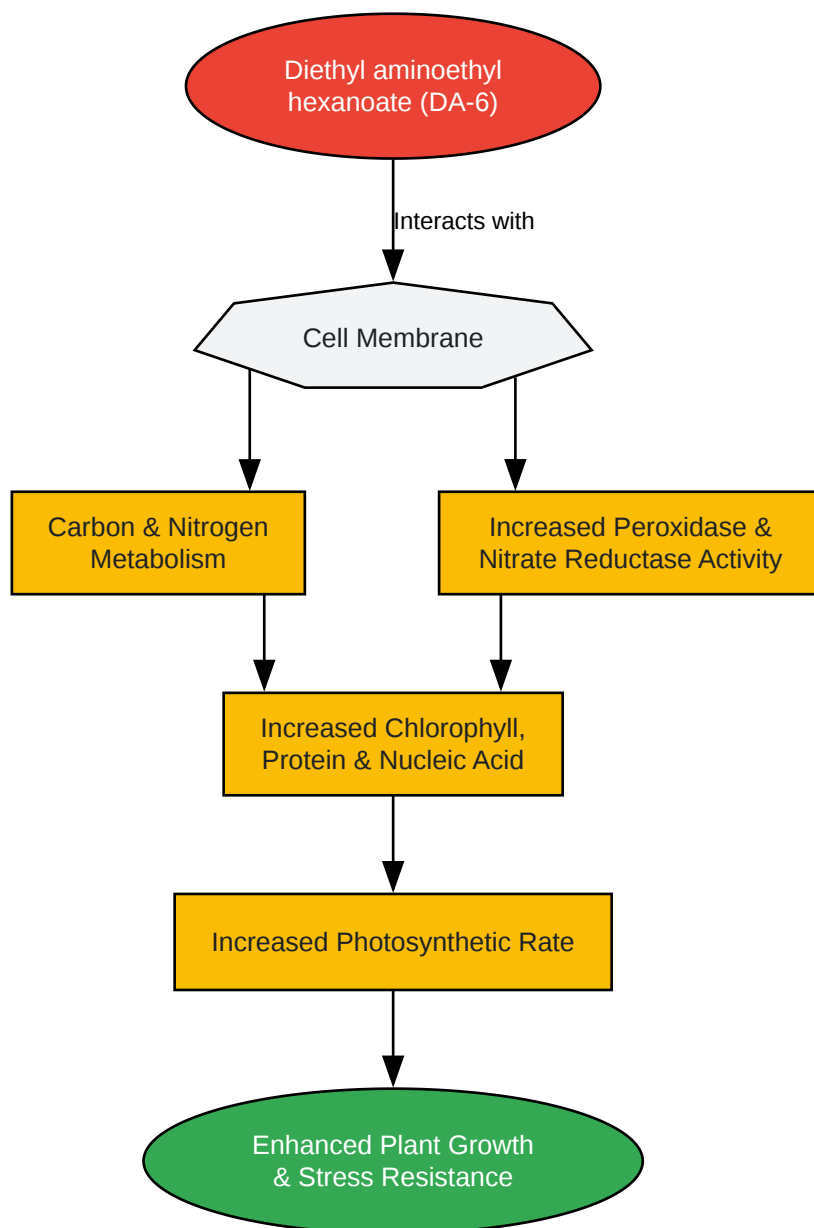
- Pre-weighing Preparation: Allow the vial of **Diethyl aminoethyl hexanoate citrate** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **Diethyl aminoethyl hexanoate citrate** powder.
- Dissolution: Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 100 mg/mL).
- Mixing: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used if necessary to aid dissolution.
- Aliquoting: Dispense the stock solution into single-use aliquots in sterile, amber microcentrifuge tubes or cryovials. The volume of the aliquots should be appropriate for your typical experimental needs to avoid multiple freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent used.
- Storage: Immediately store the aliquots at -80°C for long-term storage (up to 6 months).

Visual Guides



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Caption: Troubleshooting workflow for reduced activity of **Diethyl aminoethyl hexanoate citrate**.



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Caption: Hypothesized signaling pathway for **Diethyl aminoethyl hexanoate citrate** in plants.

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